

Dimethenamid: A Technical Guide to its Molecular Structure and Nomenclature

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Compound of Interest

Compound Name: *Dimethenamid*

Cat. No.: *B1670659*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, IUPAC nomenclature, and physicochemical properties of the herbicide **Dimethenamid**. It includes detailed experimental protocols for its analysis and synthesis, presented in a format tailored for researchers and scientists in relevant fields.

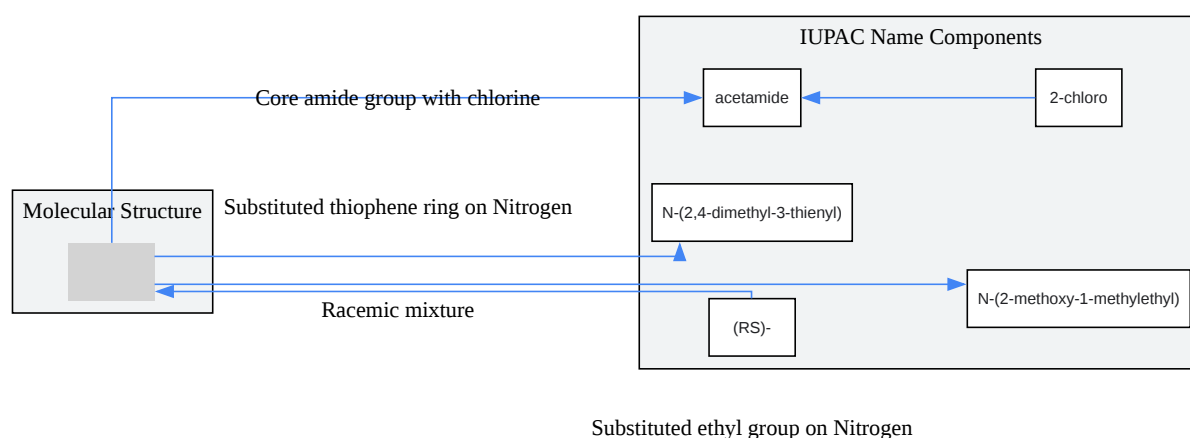
Molecular Structure and IUPAC Name

Dimethenamid is a selective herbicide belonging to the chloroacetamide class of compounds. [1] Its chemical structure is characterized by a chloroacetamide moiety linked to a substituted thiophene ring through a chiral secondary amine.

The International Union of Pure and Applied Chemistry (IUPAC) name for the racemic mixture of **Dimethenamid** is (RS)-2-chloro-N-(2,4-dimethyl-3-thienyl)-N-(2-methoxy-1-methylethyl)acetamide.[1][2][3] The molecule possesses a stereocenter at the 1-methylethyl group, leading to two enantiomers, (R)- and (S)-**Dimethenamid**. The herbicidally active enantiomer is the (S)-isomer, known as **Dimethenamid-P**. [4] The IUPAC name for this specific enantiomer is 2-chloro-N-(2,4-dimethylthiophen-3-yl)-N-[(2S)-1-methoxypropan-2-yl]acetamide.

The molecular formula for **Dimethenamid** is $C_{12}H_{18}ClNO_2S$, and its molecular weight is 275.80 g/mol .

Below is a diagram illustrating the relationship between the core chemical structure of **Dimethenamid** and its IUPAC name.



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Figure 1: Relationship between **Dimethenamid**'s structure and IUPAC name.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethenamid** and its active isomer, **Dimethenamid-P**, is presented in the table below. These properties are crucial for understanding its environmental fate and behavior.

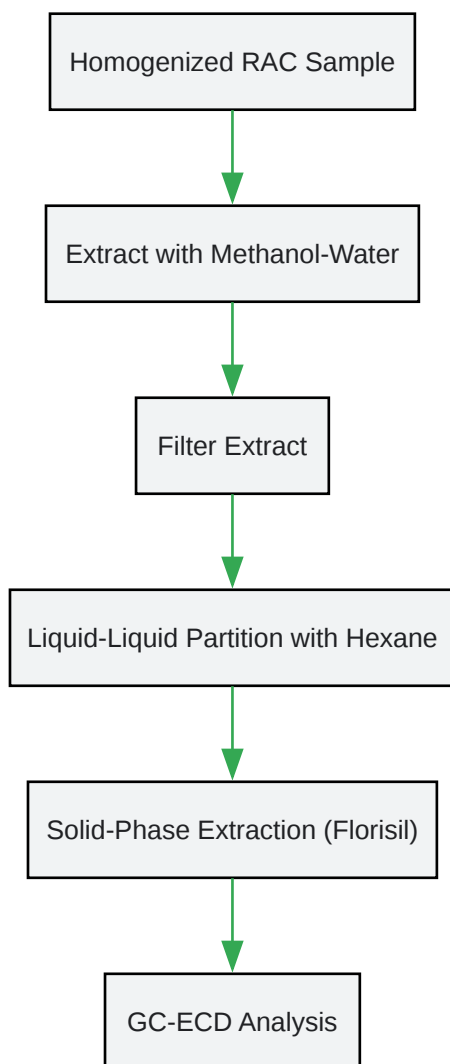
Property	Dimethenamid (Racemic)	Dimethenamid-P ((S)-isomer)
Molecular Formula	C ₁₂ H ₁₈ ClNO ₂ S	C ₁₂ H ₁₈ ClNO ₂ S
Molecular Weight	275.80 g/mol	275.80 g/mol
Physical State	Tan to brown viscous liquid	Yellow to dark-brown liquid
Boiling Point	127 °C at 26.7 Pa	>= 280 °C
Melting Point	Not clearly defined, supercooled liquid	< -50 °C
Density	1.187 g/cm ³ at 25 °C	1.195 g/cm ³ at 25 °C
Vapor Pressure	36.7 mPa at 25 °C	1.8 x 10 ⁻⁵ mmHg
Water Solubility	1174 mg/L at 25 °C	1449 mg/L at 25 °C
Log Kow (Octanol-Water Partition Coefficient)	2.15	1.89

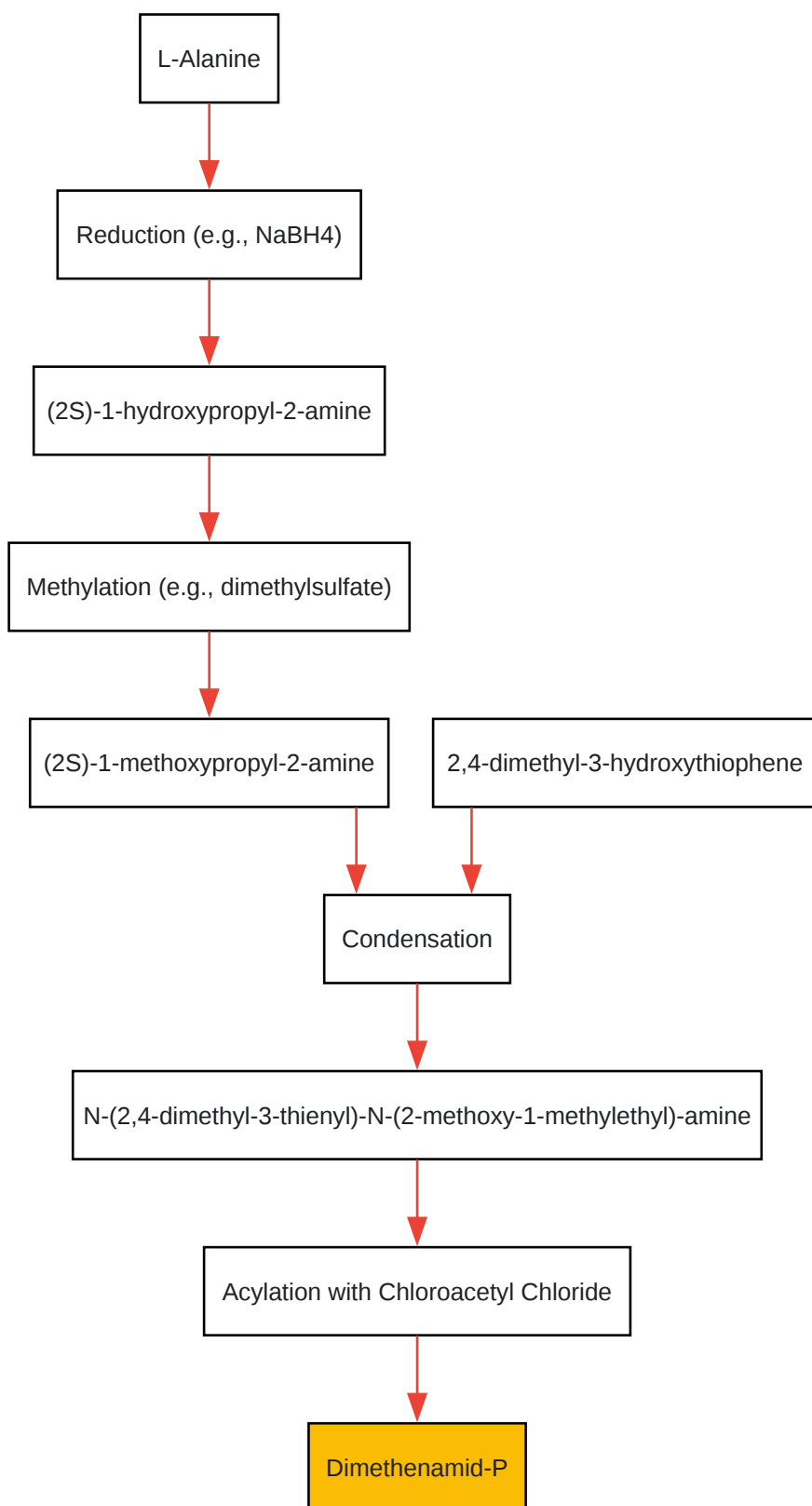
Experimental Protocols

Analytical Method for Dimethenamid-P in Agricultural Commodities

This section details a gas chromatography with electron capture detection (GC-ECD) method for the quantification of **Dimethenamid-P** in various raw agricultural commodities (RAC).

Workflow Diagram:





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References

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